

# Ethyl phenoxyacetate molecular structure and weight

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## Compound of Interest

Compound Name: Ethyl phenoxyacetate

Cat. No.: B1293768

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## An In-depth Technical Guide to Ethyl Phenoxyacetate

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of **ethyl phenoxyacetate**. The information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

## Molecular Identity and Structure

**Ethyl phenoxyacetate**, also known as ethyl 2-phenoxyacetate, is an organic compound classified as an ester of phenoxyacetic acid and ethanol.<sup>[1]</sup> Its chemical structure consists of an ethyl group linked to a phenoxyacetate moiety.<sup>[1]</sup> This compound is typically a colorless to pale yellow liquid with a pleasant, fruity, or floral odor.<sup>[1][2]</sup>

### Chemical Identifiers:

- IUPAC Name: ethyl 2-phenoxyacetate<sup>[3]</sup>
- CAS Number: 2555-49-9<sup>[1][3][4][5]</sup>
- Molecular Formula: C<sub>10</sub>H<sub>12</sub>O<sub>3</sub><sup>[1][4][5][6]</sup>
- SMILES: CCOC(=O)COC1=CC=CC=C1<sup>[1][3]</sup>
- InChI Key: MGZFSUXQXCEHM-UHFFFAOYSA-N<sup>[1][3]</sup>

## Physicochemical Properties

The key quantitative properties of **ethyl phenoxyacetate** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	180.20 g/mol	<a href="#">[3]</a> <a href="#">[7]</a>
180.21 g/mol	<a href="#">[5]</a>	
180.20324000 g/mol	<a href="#">[6]</a>	
Appearance	Colorless to pale yellow liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.100 g/mL at 25 °C	<a href="#">[5]</a>
Boiling Point	251-253 °C at 760 mmHg	<a href="#">[5]</a>
136 °C at 19 mmHg	<a href="#">[7]</a> <a href="#">[8]</a>	
Refractive Index	n <sub>20</sub> /D 1.505	
Flash Point	235.00 °F (113.00 °C)	<a href="#">[6]</a>
Solubility	Limited solubility in water	<a href="#">[1]</a> <a href="#">[9]</a>
Soluble in organic solvents (e.g., ethanol, ether)	<a href="#">[1]</a> <a href="#">[9]</a>	

## Synthesis Protocol Overview

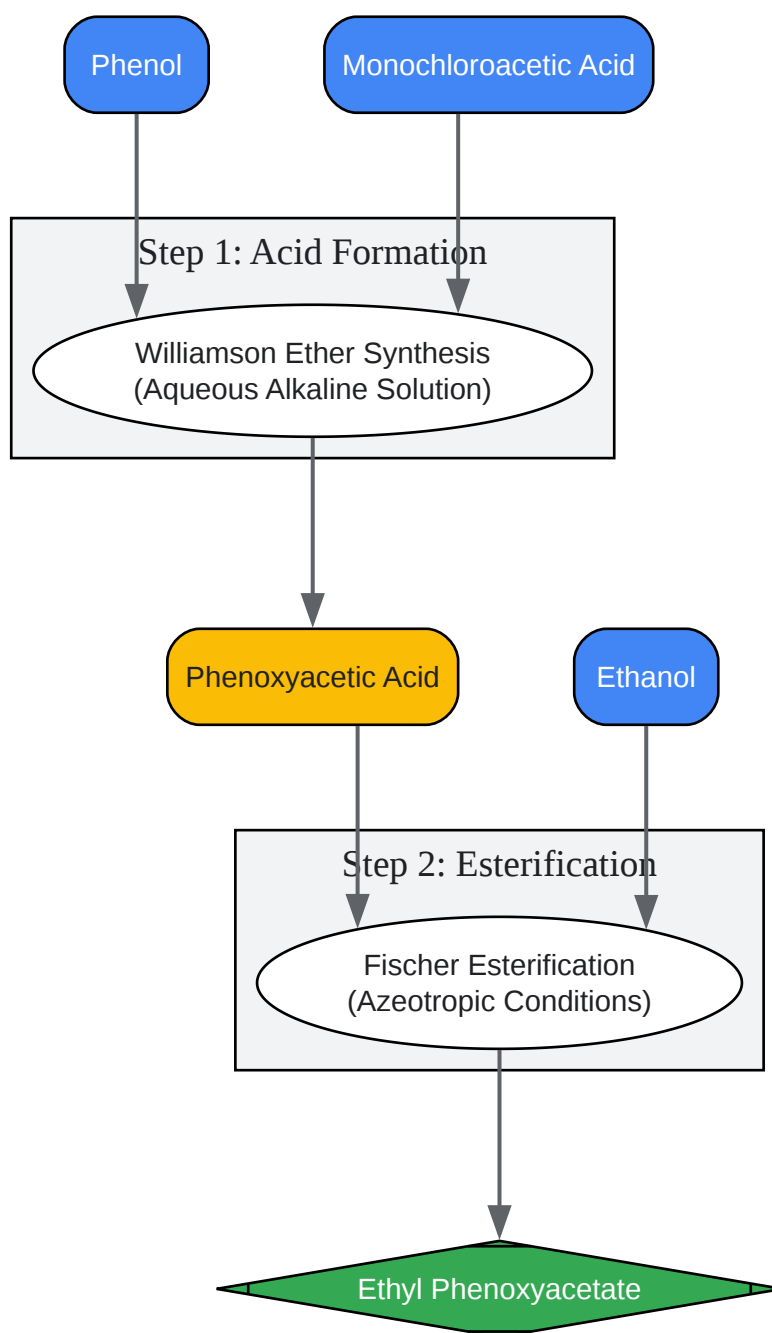
**Ethyl phenoxyacetate** is prepared via a two-step process. The first step involves the synthesis of the precursor, phenoxyacetic acid, followed by its esterification.

Experimental Protocol:

- **Synthesis of Phenoxyacetic Acid:** Phenoxyacetic acid is synthesized from the reaction of phenol with monochloroacetic acid in an aqueous alkaline solution.[\[4\]](#)
- **Esterification:** The resulting phenoxyacetic acid is then esterified with ethanol.[\[1\]](#)[\[4\]](#) This reaction is typically carried out under azeotropic conditions to drive the reaction to

completion by removing water, a byproduct of the esterification.[4]

While specific reaction conditions such as catalysts, temperature, and purification methods are not fully detailed in the cited literature, the general workflow provides a basis for laboratory synthesis.



Synthesis Workflow for Ethyl Phenoxyacetate

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Caption: Synthesis workflow of **Ethyl Phenoxyacetate** from phenol and monochloroacetic acid.

## Applications and Chemical Reactivity

**Ethyl phenoxyacetate** is a versatile compound with several industrial applications.

- **Fragrance and Flavors:** Due to its pleasant floral scent, it is widely used as a fragrance ingredient in perfumes, cosmetics, and other scented products.[2][9]
- **Chemical Intermediate:** It serves as a valuable intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[2][9]
- **Solvent:** It is also utilized as a solvent in various chemical processes.[1][2]

The compound undergoes reactions typical of esters. For instance, it can undergo cyanide ion-catalyzed aminolysis with ammonia to produce the corresponding amide.[4] It can also be hydrolyzed back to phenoxyacetic acid and ethanol under certain conditions.[1]

## Safety and Handling

**Ethyl phenoxyacetate** is considered an irritant and has low toxicity.[1][5] Standard laboratory safety precautions should be observed.

- **Personal Protective Equipment (PPE):** Use of eye shields, gloves, and an appropriate dust mask (e.g., N95) is recommended.
- **Storage:** The compound is stable under normal temperatures and pressures.[2] It should be stored in a cool, dry place in a tightly sealed container.[2] It is classified as a combustible liquid.
- **Incompatibilities:** It is incompatible with strong oxidizing agents and strong bases.[2] Hazardous decomposition products include carbon monoxide and carbon dioxide.[2]

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